

An In-depth Technical Guide to 5-Bromo-2-methylpyridin-3-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-2-methylpyridin-3-amine**

Cat. No.: **B1289001**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and properties of **5-Bromo-2-methylpyridin-3-amine**, a heterocyclic building block with applications in medicinal chemistry and materials science.

Molecular and Physical Properties

The fundamental characteristics of **5-Bromo-2-methylpyridin-3-amine** are summarized in the table below, providing a clear reference for key quantitative data.

Property	Value	Source
Molecular Formula	C6H7BrN2	[1] [2]
Molecular Weight	187.04 g/mol	[1] [2] [3] [4]
IUPAC Name	5-bromo-2-methylpyridin-3-amine	[2]
CAS Number	914358-73-9	[1] [2]
Canonical SMILES	CC1=NC=C(C(=C1)N)Br	
InChI	InChI=1S/C6H7BrN2/c1-4-6(8)2-5(7)3-9-4/h2-3H,8H2,1H3	[2]
InChIKey	CBAXYISWNGGXOZ-UHFFFAOYSA-N	[2]

Molecular Structure

The molecular structure of **5-Bromo-2-methylpyridin-3-amine** consists of a pyridine ring substituted with a bromine atom at the 5-position, a methyl group at the 2-position, and an amine group at the 3-position. This arrangement of functional groups makes it a valuable intermediate in the synthesis of more complex molecules.

Figure 1: 2D molecular structure of **5-Bromo-2-methylpyridin-3-amine**.

Experimental Protocols

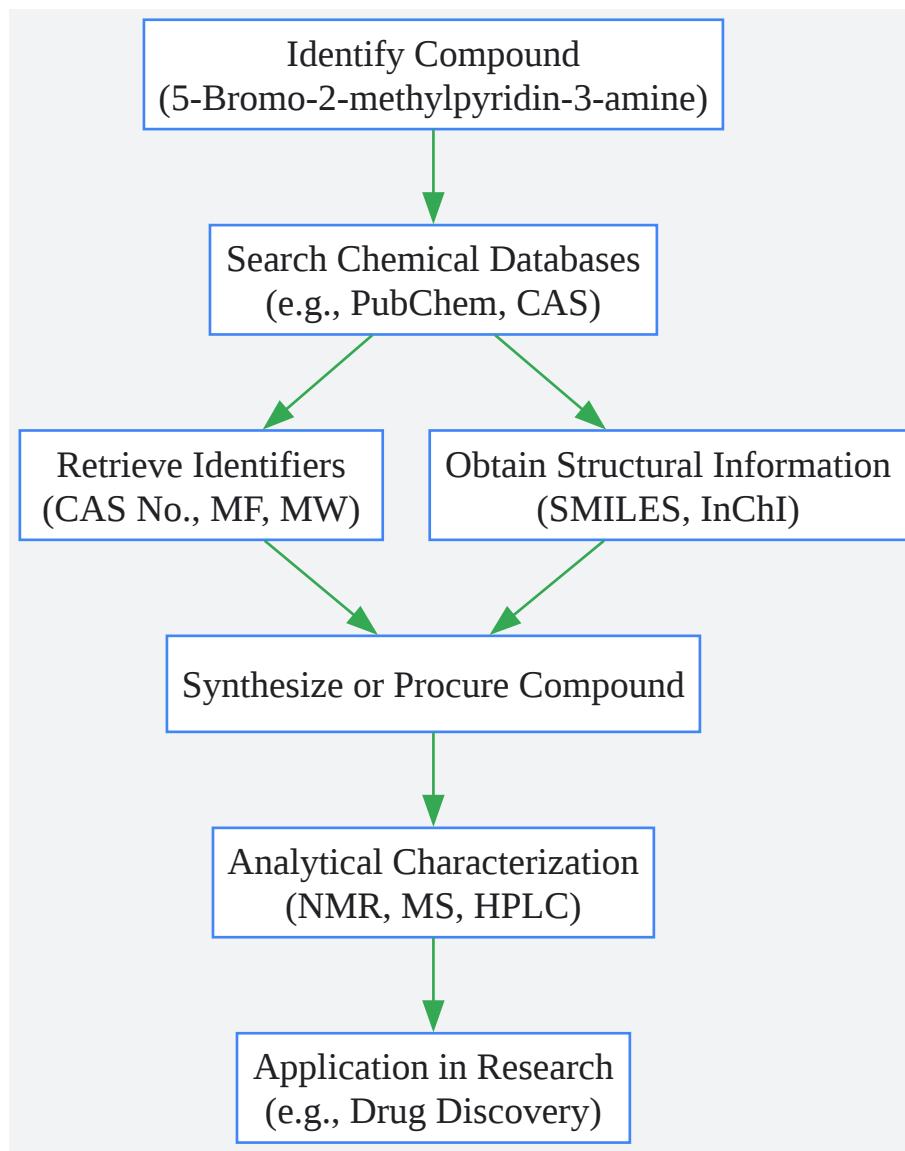
Detailed experimental protocols for the synthesis and analysis of **5-Bromo-2-methylpyridin-3-amine** are typically proprietary to chemical suppliers or are detailed in specific research publications. For researchers requiring this compound, it is recommended to consult the documentation provided by the supplier, which often includes certificates of analysis with data from techniques such as NMR, HPLC, and LC-MS. These documents provide confirmation of the compound's identity and purity.

For synthetic procedures, a thorough literature search of chemical databases such as PubChem, SciFinder, or Reaxys is advised, using the CAS number (914358-73-9) to identify

relevant publications detailing its synthesis.

Logical Workflow for Compound Information Retrieval

The process of gathering and verifying information about a chemical compound like **5-Bromo-2-methylpyridin-3-amine** follows a structured workflow.



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Figure 2: Workflow for chemical compound information retrieval and use.

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References

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- 3. 5-bromo-N-methylpyridin-3-amine | C6H7BrN2 | CID 56599822 - PubChem [pubchem.ncbi.nlm.nih.gov]
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